

diethanolamine borate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethanolamine borate*

Cat. No.: *B14165425*

[Get Quote](#)

Diethanolamine Borate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethanolamine borate, a versatile chemical compound, holds significance across various industrial and research applications. This document provides a concise technical overview of its core properties, including its molecular characteristics and a detailed protocol for its synthesis. The information is intended to serve as a foundational resource for professionals engaged in chemical research and development.

Molecular and Chemical Properties

Diethanolamine borate is the product of the reaction between diethanolamine and boric acid. [1] Its fundamental chemical and molecular properties are summarized in the table below, providing a quantitative snapshot of this compound.

Property	Value	Reference
Molecular Formula	C4H14BNO5	[2]
Molecular Weight	166.97 g/mol	[1]
Exact Mass	167.0965027 u	[2]
Hydrogen Bond Donor Count	6	[2]
Hydrogen Bond Acceptor Count	6	[2]
Rotatable Bond Count	4	[2]
Heavy Atom Count	11	[2]
Complexity	36.9	[2]

Synthesis of Diethanolamine Borate

The synthesis of **diethanolamine borate** can be achieved through the direct reaction of diethanolamine and boric acid. A typical laboratory-scale procedure is detailed below.

Experimental Protocol

Materials:

- Diethanolamine (105 parts by weight)
- Boric Acid (62 parts by weight)

Procedure:

- Combine stoichiometric proportions of diethanolamine (105 parts by weight) and boric acid (62 parts by weight) in a suitable reaction vessel.
- Gradually heat the mixture to a temperature of 230°C.
- During the heating process, water is released in the form of steam, which may also entrain a small fraction of diethanolamine. Approximately 38 parts by weight of water will be released.

- Continue heating until the reaction is complete, which is indicated by the cessation of steam evolution.
- The resulting product is a highly hygroscopic, transparent, vitreous mass. The yield of **diethanolamine borate** is nearly theoretical with respect to the initial amount of boric acid.
[3]

Visualized Chemical Pathways

Chemical Reaction Pathway

The formation of **diethanolamine borate** from its precursors, diethanolamine and boric acid, is a straightforward condensation reaction. The following diagram illustrates this chemical transformation.

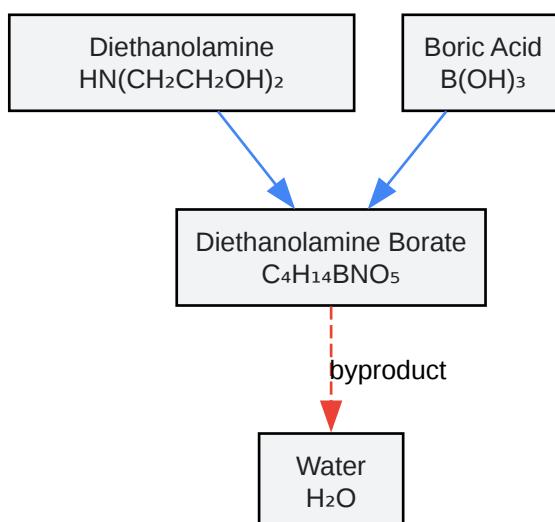


Figure 1: Formation of Diethanolamine Borate

[Click to download full resolution via product page](#)

Figure 1: Formation of **Diethanolamine Borate**

Experimental Workflow

The synthesis protocol described can be visualized as a clear, sequential workflow. This diagram outlines the key steps from starting materials to the final product.

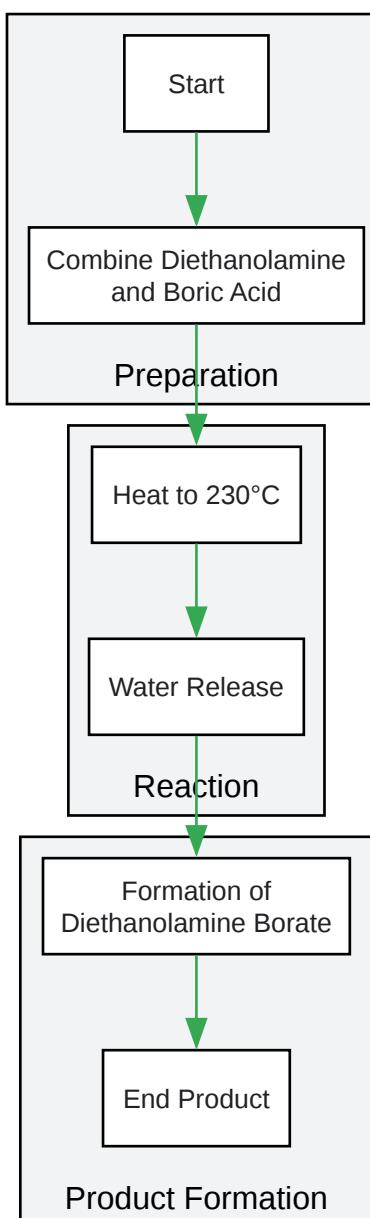


Figure 2: Synthesis Workflow

[Click to download full resolution via product page](#)

Figure 2: Synthesis Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Diethanolamine borate | 64612-24-4 [smolecule.com]
- 2. Diethanolamine borate | lookchem [lookchem.com]
- 3. US3642652A - Diethanolamine boric esters rust inhibitors - Google Patents [patents.google.com]
- To cite this document: BenchChem. [diethanolamine borate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14165425#diethanolamine-borate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com